

Application Note: Cytosolic Delivery of cGAMP via Digitonin Permeabilization

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Compound of Interest

Compound Name: cGAMP (disodium)

Cat. No.: B10786847

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Introduction & Principle

The cGAS-STING pathway is a critical component of the innate immune system, detecting cytosolic DNA and triggering the production of type I interferons (IFNs).[1] The natural ligand for STING (Stimulator of Interferon Genes) is 2'3'-cyclic GMP-AMP (cGAMP).[2] However, cGAMP is a charged, cyclic dinucleotide that cannot passively cross the plasma membrane.

While liposomal transfection is common, it can be inefficient for cyclic dinucleotides and may induce off-target cytotoxicity or endosomal entrapment. Digitonin permeabilization offers a superior alternative for mechanistic studies.[2][3] Digitonin, a steroid glycoside, selectively complexes with cholesterol in the plasma membrane to form transient pores (~8–10 nm). Because organelle membranes (mitochondria, ER) are cholesterol-poor, they remain intact, preserving the cellular machinery required for the STING-TBK1-IRF3 signaling cascade.

Mechanism of Action[2][3][4][5][6]

- **Selective Porations:** Digitonin permeabilizes the cholesterol-rich plasma membrane.[3][4]
- **Diffusive Entry:** Extracellular cGAMP diffuses down its concentration gradient into the cytosol.

- **Resealing & Activation:** Upon removal of digitonin and addition of calcium-rich complete media, membranes reseal (or cells are harvested immediately for acute kinetics), allowing cGAMP to bind ER-resident STING.



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Figure 1: Mechanism of digitonin-mediated cGAMP delivery and downstream STING signaling.

Critical Parameters & Optimization

Success relies on a "Goldilocks" concentration of digitonin: high enough to permeabilize >90% of cells, but low enough to prevent total lysis or organelle damage.

The "KHM" Intracellular Buffer

PBS is unsuitable for permeabilization because it lacks the ionic balance of the cytosol. We utilize KHM Buffer to maintain protein stability and prevent cell death during the porous phase.

- **Low Calcium:** Prevents premature membrane resealing and calcium-dependent proteolysis.
- **Potassium-Rich:** Mimics cytosolic ion concentration.

Variable Control Table

Parameter	Recommended Range	Critical Notes
Digitonin Conc.	5 – 50 µg/mL	MUST be titrated for every new cell line.
cGAMP Conc.	100 nM – 10 µM	Higher external conc. drives faster diffusion.
Incubation Time	5 – 10 mins	>15 mins risks organelle damage and cell death.
Temperature	37°C or RT	37°C is faster; RT is more controllable.
Cell Density	70-80% Confluency	Over-confluent cells permeabilize unevenly.

Materials & Reagents

- Digitonin: High purity (e.g., Calbiochem or Sigma). Note: Commercial digitonin is often only ~50% pure; always check the certificate of analysis.
- 2'3'-cGAMP: (e.g., InvivoGen). Prepare 1 mM stock in endotoxin-free water.
- KHM Buffer (pH 7.2 - 7.4):
 - 110 mM Potassium Acetate (KOAc)
 - 20 mM HEPES
 - 2 mM MgCl₂
 - Optional: 0.1 mM EGTA (to chelate residual Ca²⁺)
- Permeabilization Marker: Trypan Blue (0.4%) or Propidium Iodide.
- Complete Culture Media: (e.g., DMEM + 10% FBS).

Experimental Protocol

Phase 1: Digitonin Titration (The "Kill Curve")

Perform this once for each new cell line to determine the optimal permeabilization concentration (OPC).

- Seed Cells: Plate cells (e.g., THP-1, RAW264.7, HEK293T) in a 24-well plate to reach 70-80% confluency.
- Prepare Dilutions: Prepare KHM buffer containing 0, 5, 10, 20, 30, and 50 µg/mL Digitonin.
- Pulse: Aspirate media and gently add 300 µL of Digitonin/KHM solution.
- Incubate: 10 minutes at 37°C.
- Stain: Remove buffer. Add 200 µL KHM + 0.2% Trypan Blue. Incubate 1 min.
- Assess: Visualize under a microscope.
 - Target: >90% blue cells (permeable) but cells remain attached and morphologically similar to controls (not "ghosts" or lysed debris).
 - Select the lowest concentration that achieves >90% staining.[\[5\]](#)

Phase 2: cGAMP Delivery (The "Pulse" Protocol)

- Preparation:
 - Warm KHM buffer to 37°C.
 - Prepare Delivery Solution: KHM + [OPC Digitonin] + [Target cGAMP, e.g., 10 µM].
 - Prepare Vehicle Control: KHM + [OPC Digitonin] only.
- Wash: Aspirate growth media from cells.[\[3\]](#)[\[6\]](#) Wash 1x gently with warm PBS or KHM (to remove serum esterases).
- Permeabilize & Deliver:
 - Add Delivery Solution to cells.

- Volume: Minimal to cover cells (e.g., 200 μ L for 24-well) to conserve cGAMP.
- Incubate: 8–10 minutes at 37°C.
- Wash & Reseal (Critical Step):
 - Aspirate Delivery Solution.
 - Immediately add warm, complete culture media (containing 10% FBS). The Ca²⁺ and serum lipids facilitate membrane resealing.
 - Optional: Wash 2x with media to ensure no residual digitonin remains.
- Signaling Incubation:
 - Incubate cells at 37°C/5% CO₂.
 - Timepoints:
 - 1–3 Hours: For Phospho-IRF3 / Phospho-STING (Western Blot).
 - 12–24 Hours: For IFN- β / Cytokine secretion (ELISA/qPCR).

Phase 3: Validation & Readouts

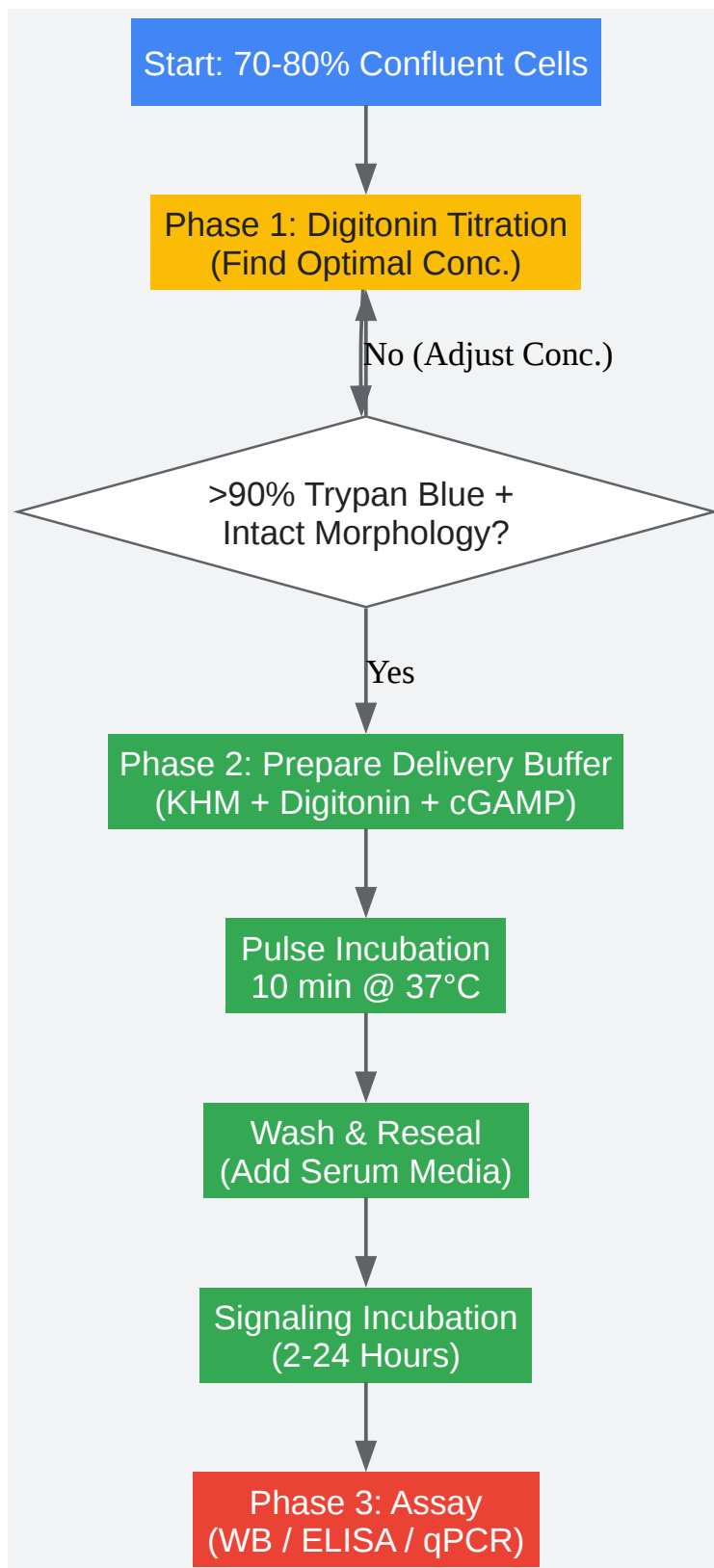
A. Western Blotting (Early Signaling)

- Lysis: Harvest cells in RIPA buffer + Phosphatase Inhibitors.
- Targets: p-STING (Ser366), p-IRF3 (Ser396), p-TBK1.
- Expected Result: Robust phosphorylation in cGAMP+Digitonin samples; minimal in cGAMP-only (no digitonin) or Vehicle samples.

B. Functional Assay (ISG Induction)

- Method: RT-qPCR for IFNB1, CXCL10, or ISG15.
- Expected Result: >10-fold induction of IFNB1 mRNA relative to mock.

Workflow Visualization



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Figure 2: Step-by-step decision tree for optimizing and executing the cGAMP delivery protocol.

Troubleshooting & Expert Tips

Problem	Possible Cause	Solution
High Cell Death	Digitonin conc. too high or incubation too long.	Repeat titration. Reduce incubation to 5 mins. Ensure KHM buffer pH is 7.2–7.4.
No STING Activation	cGAMP degraded or insufficient entry.	Use endotoxin-free water. Increase cGAMP conc. (up to 20 μ M). [3] [7] [8] Ensure cells express STING (check HEK293T, they are STING-null and need transfection).
High Background	Stress induced by buffer/handling.	Handle cells gently. Ensure KHM buffer is warm (37°C) to prevent cold shock.
Inconsistent Results	Digitonin purity variability.	Digitonin purity varies by batch. Always re-titrate when opening a new vial.

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